

Application Note and Protocol: Quantification of Zirconium-95 by Gamma Spectrometry

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Compound of Interest

Compound Name: Zirconium-95

Cat. No.: B1221920

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Introduction

Zirconium-95 (Zr-95) is a fission product of significant interest in various fields, including environmental monitoring, nuclear forensics, and as a tracer in scientific research.^{[1][2]} It has a half-life of approximately 64.032 days and decays via beta emission to its daughter nuclide, Niobium-95 (Nb-95).^{[3][4][5][6]} Nb-95 itself is radioactive, with a half-life of about 34.991 days.^[7] The accurate quantification of Zr-95 is crucial for these applications and is effectively achieved using high-resolution gamma-ray spectrometry. This technique allows for the non-destructive identification and measurement of gamma-emitting radionuclides based on their characteristic gamma-ray energies and intensities.

This document provides a detailed protocol for the quantification of **Zirconium-95** in various sample matrices using gamma spectrometry with a High-Purity Germanium (HPGe) detector.

Principle

Gamma spectrometry for Zr-95 quantification relies on the detection and analysis of the gamma rays emitted during its radioactive decay. Zr-95 decays to Nb-95, which in turn decays to stable Molybdenum-95. Both Zr-95 and its progeny Nb-95 emit characteristic gamma rays. The most prominent gamma-ray energies for Zr-95 are 724.2 keV and 756.7 keV.^{[3][4][5]} Its daughter, Nb-95, has a significant gamma emission at 765.8 keV. Due to the relatively short half-life of Zr-

95, its daughter Nb-95 will often be in a state of transient equilibrium, and its contribution to the gamma spectrum must be considered.[\[7\]](#)

The activity of Zr-95 in a sample is determined by measuring the net count rate in the full-energy peaks of its characteristic gamma rays, and then converting this to activity using the detector's efficiency at that energy, the gamma-ray emission probability, and the sample mass or volume.

Nuclear Decay Data

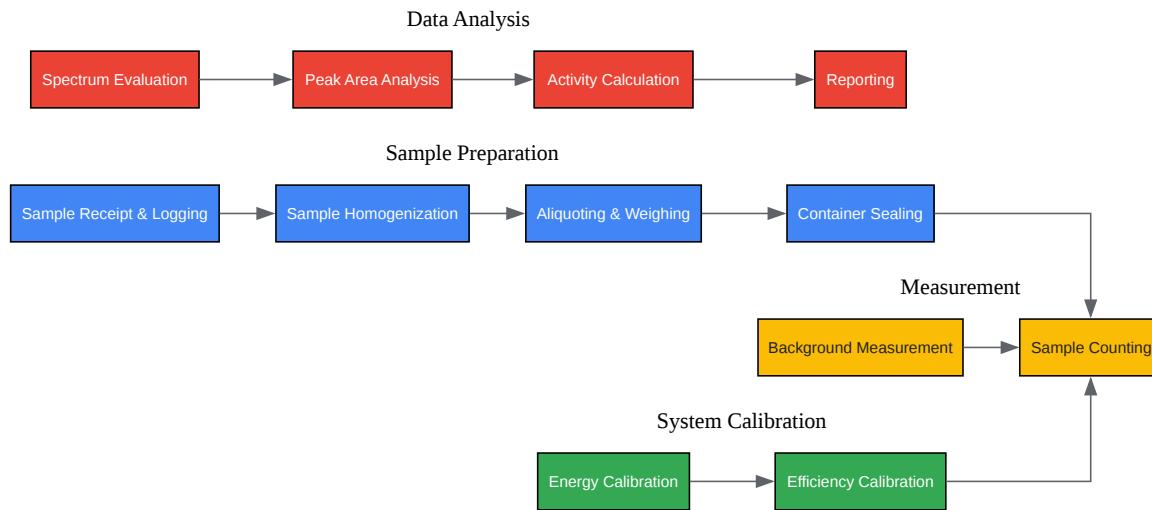
Accurate quantification of Zr-95 requires precise nuclear decay data for both Zr-95 and its progeny, Nb-95. The key data are summarized in the table below.

Nuclide	Half-life (days)	Major Gamma-ray Energy (keV)	Emission Probability (%)
Zirconium-95 (Zr-95)	64.032 (6)	724.192 (4)	44.27 (22)
756.725 (12)	54.38 (22)		
Niobium-95 (Nb-95)	34.991 (6)	765.8	~100

Data sourced from various nuclear data sheets.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Zr-95 using gamma spectrometry.

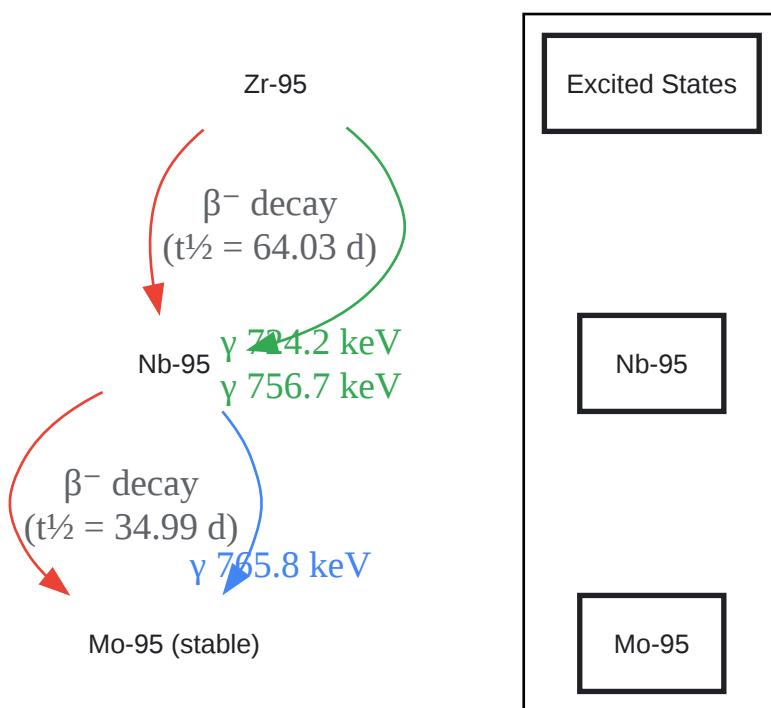


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Caption: Experimental workflow for Zr-95 quantification.

Zirconium-95 Decay Scheme

The simplified decay scheme below shows the decay of Zr-95 to Nb-95 and the subsequent decay to Mo-95, highlighting the primary gamma emissions used for quantification.



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Caption: Simplified decay scheme of **Zirconium-95**.

Experimental Protocols

Apparatus

- High-Purity Germanium (HPGe) detector with a relative efficiency of at least 20% and a resolution (FWHM) of ≤ 2.0 keV at 1332.5 keV (from Cobalt-60).
- Lead shielding for the detector to reduce background radiation.
- Multichannel Analyzer (MCA) and associated electronics.
- Gamma-ray analysis software.
- Calibrated radioactive sources for energy and efficiency calibration (e.g., a mixed-nuclide source traceable to a national standards laboratory).
- Appropriate sample containers (e.g., vials, Marinelli beakers) with consistent geometry.

- Analytical balance.

Sample Preparation

Sample preparation should be performed to ensure a homogenous distribution of Zr-95 within a reproducible counting geometry.

- Homogenization: For solid samples, homogenize by grinding or blending. For liquid samples, ensure thorough mixing.
- Aliquoting: Accurately weigh or measure a representative aliquot of the homogenized sample into a pre-tared counting container.
- Geometry: Fill the container to a consistent, well-defined geometry that matches the geometry used for efficiency calibration.
- Sealing: Seal the container to prevent any loss of material.
- Ingrowth: If the age of the sample is unknown, it may be necessary to allow for the ingrowth of the Nb-95 daughter to reach equilibrium, or to account for non-equilibrium conditions in the activity calculation.[\[7\]](#)

Detector Calibration

Accurate energy and efficiency calibrations are critical for reliable quantification.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Energy Calibration:
 - Place a multi-gamma emitting source (e.g., ^{152}Eu , ^{133}Ba) at a reproducible position relative to the detector.
 - Acquire a spectrum for a sufficient time to obtain well-defined peaks across the energy range of interest (up to at least 800 keV for Zr-95/Nb-95).
 - Identify the centroids of the known gamma-ray peaks and fit a calibration curve (typically linear or quadratic) of energy versus channel number.

- Efficiency Calibration:
 - Use a certified multi-nuclide standard in a geometry identical to that of the samples.
 - Acquire a spectrum for a time sufficient to achieve good counting statistics for the major peaks (typically <1% statistical uncertainty).
 - Calculate the full-energy peak efficiency (ϵ) for each major gamma-ray line using the following equation: $\epsilon = N / (t * A * I_y)$ where:
 - N = Net peak area (counts)
 - t = Live counting time (seconds)
 - A = Activity of the calibration source at the time of measurement (Bq)
 - I_y = Gamma-ray emission probability
 - Fit an efficiency curve (log-log polynomial) of efficiency versus energy.

Measurement Procedure

- Background Measurement: Acquire a background spectrum with an empty, identical counting container for a sufficiently long time to obtain good counting statistics. This is essential for determining the Lower Limit of Detection (LLD).
- Sample Measurement: Place the prepared sample in the same position as the calibration source and acquire a gamma-ray spectrum for a predetermined counting time. The counting time will depend on the expected activity of Zr-95 and the desired measurement uncertainty.

Data Analysis and Activity Calculation

- Spectrum Analysis:
 - Identify the gamma-ray peaks corresponding to Zr-95 (724.2 keV and 756.7 keV) and Nb-95 (765.8 keV).

- Determine the net peak area for each identified peak by subtracting the background continuum.
- Interference Correction:
 - Evaluate potential spectral interferences from other radionuclides present in the sample. [13] The high resolution of HPGe detectors minimizes most interferences, but they should still be considered.
- Activity Calculation:
 - The activity of Zr-95 (A_{Zr95}) in Becquerels (Bq) is calculated using the following formula for each of its characteristic gamma peaks: $A_{\text{Zr95}} = N / (t * \epsilon * I_y * m)$ where:
 - N = Net peak area (counts)
 - t = Live counting time (seconds)
 - ϵ = Detector efficiency at the gamma-ray energy
 - I_y = Gamma-ray emission probability
 - m = Mass or volume of the sample (kg or L)
 - The final activity should be reported as the weighted average of the activities calculated from the 724.2 keV and 756.7 keV peaks.
 - The activity must be decay-corrected to a reference date and time.

Quality Control and Uncertainty

- Regular Performance Checks: Monitor the detector's energy calibration, resolution, and background count rate on a regular basis.
- Measurement Uncertainty: The combined standard uncertainty of the measurement should be calculated by propagating the uncertainties from all significant sources, including:
 - Counting statistics

- Efficiency calibration
- Nuclear decay data (half-life and emission probabilities)
- Sample weight or volume
- Lower Limit of Detection (LLD): The LLD should be calculated for each measurement to define the smallest amount of Zr-95 that can be reliably detected.

Example Quantitative Data

The following table provides typical performance characteristics for the quantification of Zr-95 using a well-shielded HPGe detector.

Parameter	Typical Value
Lower Limit of Detection (LLD)	0.1 - 1.0 Bq/kg (sample and counting time dependent)
Measurement Uncertainty (k=1)	5 - 10% (for activities well above LLD)
Energy Resolution (FWHM) at 724 keV	~1.5 keV

These values are indicative and will vary based on the specific detector, shielding, counting geometry, and sample matrix.

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